

floctafenine solubility in DMSO, ethanol, and other laboratory solvents

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Compound of Interest

Compound Name: Floctafenine

Cat. No.: B1672839

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Floctafenine Solubility Technical Support Center

This technical support center provides guidance on the solubility of **floctafenine** in common laboratory solvents for researchers, scientists, and drug development professionals.

Floctafenine Solubility Data

Floctafenine is a nonsteroidal anti-inflammatory drug (NSAID) with characteristic poor aqueous solubility. Its solubility in organic solvents varies, and the dissolution process can be influenced by factors such as solvent purity and the application of physical methods like sonication.

Quantitative Solubility Data

The following table summarizes the available quantitative and qualitative solubility data for **floctafenine** in various laboratory solvents.

Solvent	Solubility	Molarity (approx.)	Notes
Dimethyl Sulfoxide (DMSO)	100 mg/mL[1]	246.09 mM[1]	Ultrasonic treatment may be required to achieve complete dissolution. The use of new, non-hygroscopic DMSO is recommended as absorbed water can affect solubility.[1]
Ethanol (99.5%)	Freely Soluble[2]	-	-
Alcohol	Soluble[3][4]	-	General term, likely refers to ethanol or methanol.
N,N-Dimethylformamide (DMF)	Very High Solubility[2]	-	-
Acetone	Soluble[3][4]	-	-
Methanol	Slightly Soluble[2]	-	-
Diethyl Ether	Freely Soluble[2] / Very Slightly Soluble[3]	-	Contradictory reports exist, suggesting solubility may be highly dependent on specific conditions.
Chloroform	Very Slightly Soluble[3]	-	-
Methylene Chloride	Very Slightly Soluble[3]	-	-
Water	Insoluble[3][4]	-	-

Experimental Protocols

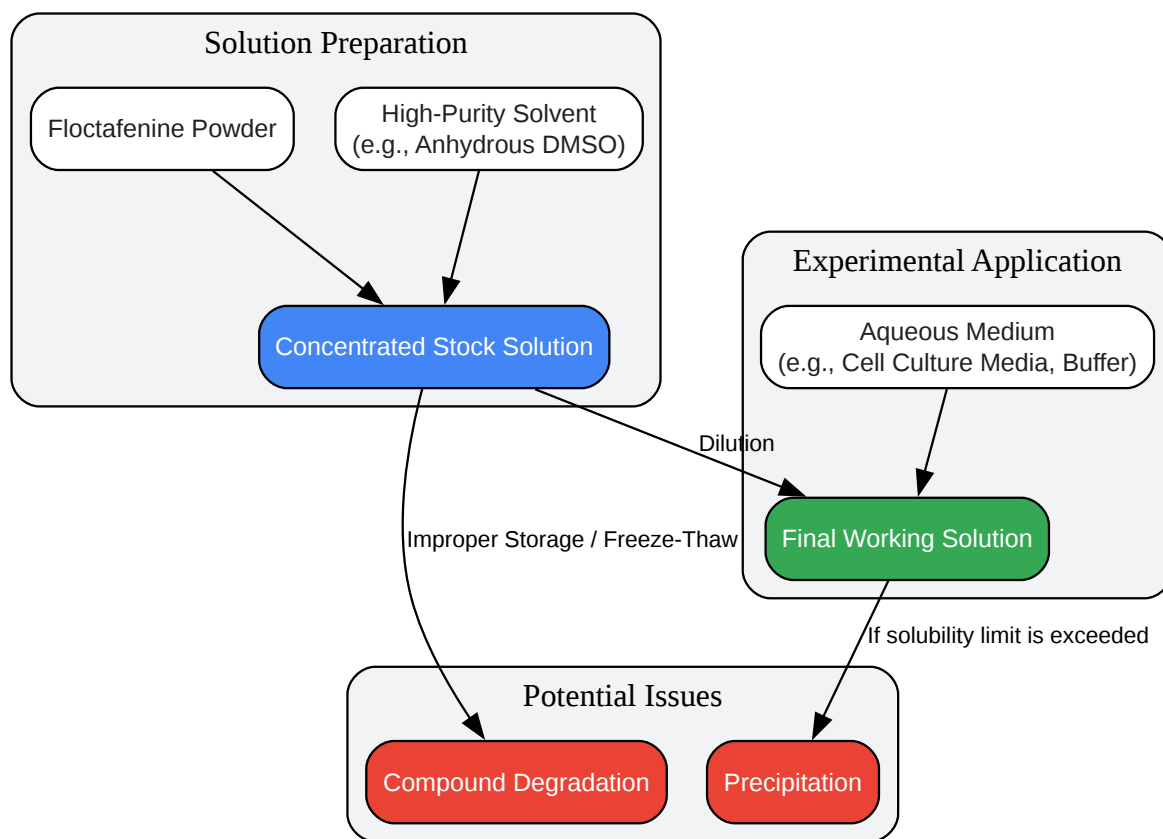
General Protocol for Preparing a **Floctafenine** Stock Solution in DMSO

This protocol provides a general guideline for preparing a concentrated stock solution of **floctafenine** for experimental use.

- Preparation:
 - Bring the **floctafenine** powder and a new, sealed bottle of anhydrous DMSO to room temperature.
 - Weigh the desired amount of **floctafenine** in a sterile microcentrifuge tube or glass vial.
- Dissolution:
 - Add the appropriate volume of fresh, anhydrous DMSO to the **floctafenine** powder to achieve the desired concentration (e.g., for a 100 mg/mL stock, add 1 mL of DMSO to 100 mg of **floctafenine**).
 - Vortex the solution briefly to mix.
 - Place the sealed vial in an ultrasonic water bath and sonicate until the **floctafenine** is completely dissolved. Visually inspect the solution against a light source to ensure no solid particles remain.
- Storage:
 - Once dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C, protected from light. Product datasheets suggest that solutions in DMSO can be stored at -80°C for up to 6 months.

Troubleshooting Guide & FAQs

This section addresses common issues encountered when working with **floctafenine** solutions.



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